

Cryptofolione: A Comprehensive Technical Guide on its Origins, Properties, and Biological Activities

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Compound of Interest

Compound Name: *Cryptofolione*

Cat. No.: *B1630950*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Cryptofolione, a naturally occurring δ -lactone, has garnered significant interest within the scientific community for its unique chemical architecture and promising biological activities. This technical guide provides an in-depth overview of the origin, physicochemical properties, and known biological effects of **Cryptofolione**. It includes a compilation of quantitative data, detailed experimental protocols for its isolation and synthesis, and an exploration of its potential mechanism of action as a G2 checkpoint inhibitor. This document is intended to serve as a comprehensive resource for researchers engaged in natural product chemistry, medicinal chemistry, and drug discovery.

Origin and Natural Source

Cryptofolione is a secondary metabolite belonging to the class of 6-substituted 5,6-dihydro- α -pyrones. It is primarily isolated from various species of the plant genus *Cryptocarya*, which belongs to the Lauraceae family.

Natural Sources of **Cryptofolione**:

Plant Species	Part of Plant	Geographical Origin
Cryptocarya myrtifolia	Branch and stem bark	South Africa
Cryptocarya moschata	Branch and stem bark	Brazil
Cryptocarya latifolia	Bark	Not Specified
Cryptocarya alba	Fruits	Not Specified
Cryptocarya strictifolia	Not Specified	Not Specified

The biosynthesis of **Cryptofolione** proceeds through a mixed acetate-shikimate pathway, a common route for the formation of such polyketide-derived natural products in plants.

Physicochemical and Spectroscopic Data

The structural elucidation of **Cryptofolione** was accomplished through extensive spectroscopic analysis and confirmed by total synthesis. The absolute configuration has been determined to be [6R,10S,12R].

Table 1: Physicochemical Properties of **Cryptofolione**

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₂ O ₄	-
Molecular Weight	314.38 g/mol	
Appearance	Not Specified	
Specific Rotation [α] _D ²³	+57° (c 0.52, CH ₂ Cl ₂)	
CAS Number	369498-91-9	

Table 2: ¹³C NMR Spectroscopic Data for **Cryptofolione** (CDCl₃)

Carbon No.	Chemical Shift (δ) ppm (Natural)	Chemical Shift (δ) ppm (Synthetic, 1R)	Chemical Shift (δ) ppm (Synthetic, 1S)
2	164.1	164.2	164.2
3	121.7	121.7	121.7
4	145.2	145.2	145.2
5	30.7	30.7	30.7
6	78.4	78.5	78.5
7	129.5	129.6	129.6
8	132.8	132.9	1

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